

Unveiling the Bismuth-Antimony Phase Diagram: A Technical Guide to the Miscibility Gap

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Compound of Interest

Compound Name: Antimony;bismuth

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The Bismuth-Antimony (Bi-Sb) binary alloy system, a cornerstone in materials science, presents a classic example of an isomorphous system with complete solid and liquid solubility. However, at lower temperatures, a miscibility gap is predicted and has been a subject of significant research. This technical guide provides an in-depth analysis of the Bi-Sb phase diagram, with a special focus on the experimental confirmation of the miscibility gap. It is intended to serve as a comprehensive resource, detailing the quantitative data, experimental protocols, and underlying thermodynamic principles.

The Bi-Sb Phase Diagram: An Overview

The Bi-Sb system is characterized by a continuous solid solution between the two elements, meaning they are completely soluble in each other in both the liquid and solid states under typical solidification conditions. This results in a simple lens-shaped phase diagram. The upper boundary of this "lens" is the liquidus line, representing the temperatures at which the alloy begins to solidify upon cooling. The lower boundary is the solidus line, indicating the temperatures at which the alloy becomes completely solid.

However, thermodynamic calculations and experimental evidence suggest the presence of a miscibility gap at temperatures below approximately 400°C. This gap, defined by the solvus curve, represents a region where the single-phase solid solution becomes unstable and

separates into two distinct solid phases, one rich in Bismuth (α_1) and the other rich in Antimony (α_2).

Quantitative Data

The following tables summarize the key quantitative data for the Bi-Sb phase diagram, compiled from various experimental studies.

Table 1: Liquidus and Solidus Data for the Bi-Sb System

Composition (at% Sb)	Liquidus Temperature (°C)	Solidus Temperature (°C)
0 (Pure Bi)	271.4	271.4
10	325	285
20	375	300
30	420	320
40	460	345
50	500	375
60	535	410
70	570	450
80	600	500
90	615	560
100 (Pure Sb)	630.5	630.5

Table 2: Experimental Data for the Miscibility Gap (Solvus Curve) in the Bi-Sb System

Note: Experimentally determining the precise boundaries of the miscibility gap at low temperatures is challenging due to slow kinetics. The data below represents points obtained from long-term annealing studies and thermodynamic modeling.

Temperature (°C)	Composition of Bi-rich phase (α_1) (at% Sb)	Composition of Sb-rich phase (α_2) (at% Sb)
350	~15	~85
300	~10	~90
250	~5	~95
200	<5	>95

Experimental Confirmation of the Miscibility Gap

The existence and boundaries of the miscibility gap in the Bi-Sb system are primarily investigated through a combination of thermal analysis, microstructural characterization, and diffraction techniques.

Experimental Protocols

Objective: To determine the liquidus and solidus temperatures by detecting the thermal events associated with phase transitions.

Methodology:

- **Sample Preparation:** High-purity Bismuth and Antimony are weighed and mixed in the desired atomic percentages. The mixture is then sealed in an inert crucible (e.g., quartz) under vacuum to prevent oxidation. The sample is homogenized by melting and holding at a temperature above the liquidus line, followed by slow cooling.
- **Apparatus:** A differential thermal analyzer is used, which simultaneously heats a test sample and a thermally inert reference material at a constant rate.
- **Procedure:**
 - The homogenized alloy sample and a reference material (e.g., alumina) are placed in the DTA furnace.
 - The samples are heated at a controlled rate (e.g., 5-10 °C/min) to a temperature well above the expected liquidus point.

- The temperature difference between the sample and the reference is recorded as a function of the sample temperature.
- The sample is then cooled at the same controlled rate.
- Data Analysis: Endothermic peaks on heating and exothermic peaks on cooling indicate phase transitions. The onset of the first peak on heating corresponds to the solidus temperature, and the completion of the last peak corresponds to the liquidus temperature.

Objective: To identify the crystal structures of the phases present in the alloy at different temperatures and compositions, and to confirm the phase separation within the miscibility gap.

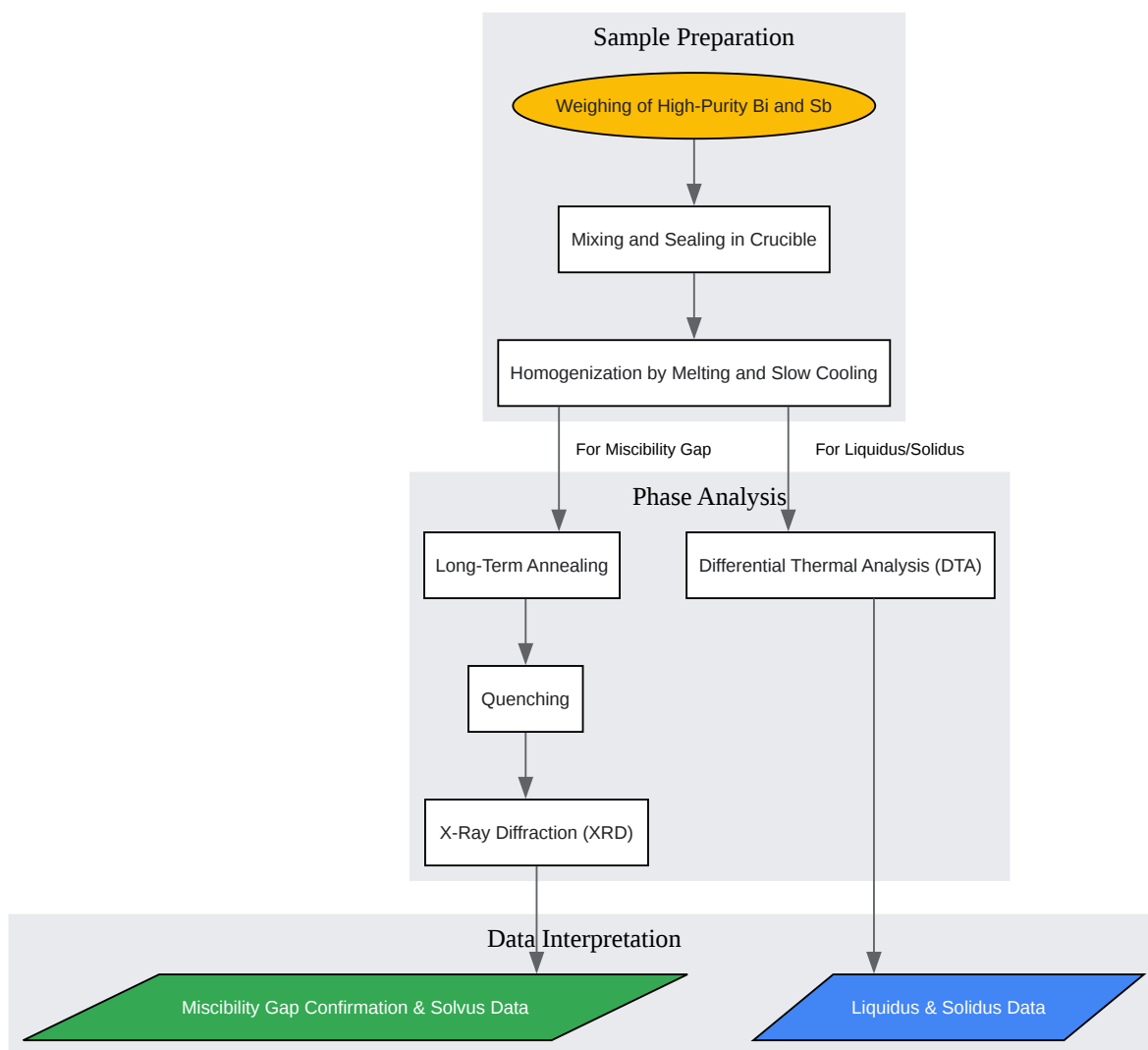
Methodology:

- Sample Preparation: Bi-Sb alloys of various compositions are prepared and subjected to long-term annealing at different temperatures within the predicted miscibility gap. Annealing times can range from several days to months to allow the system to reach equilibrium. After annealing, the samples are rapidly quenched to preserve the high-temperature phase structure.
- Apparatus: A powder X-ray diffractometer with a monochromatic X-ray source (e.g., Cu K α radiation) is used.
- Procedure:
 - The quenched samples are ground into a fine powder.
 - The powder is mounted on a sample holder and placed in the diffractometer.
 - The sample is scanned over a range of 2θ angles.
- Data Analysis: The resulting diffraction pattern is a plot of X-ray intensity versus 2θ . The positions and intensities of the diffraction peaks are compared to standard diffraction patterns for Bi, Sb, and their solid solutions. In the miscibility gap, the diffraction pattern will show a splitting of the peaks corresponding to the single solid solution into two sets of peaks, representing the Bi-rich (α_1) and Sb-rich (α_2) phases. The compositions of these phases can

be estimated from the lattice parameters determined from the peak positions using Vegard's Law.

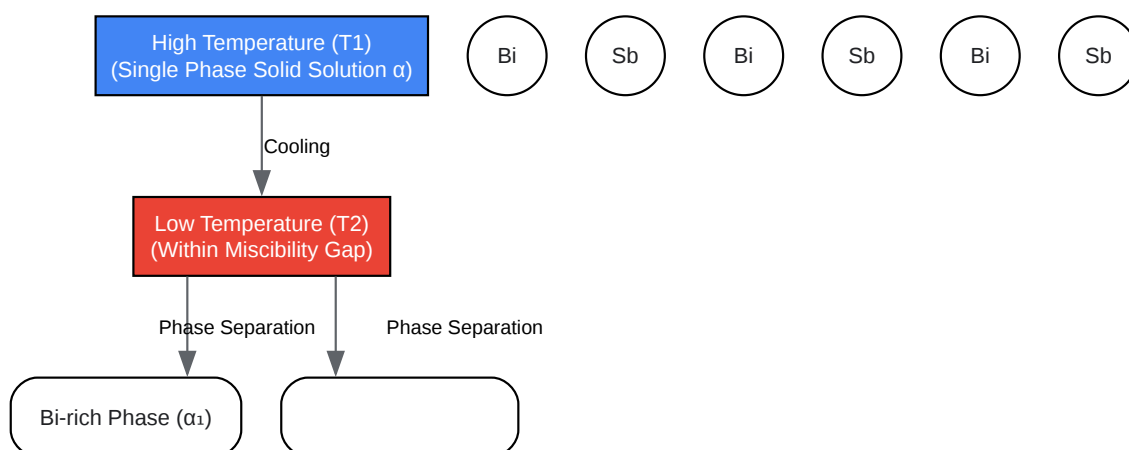
Visualizing the Process and Concepts

To better illustrate the experimental workflow and the fundamental concept of the miscibility gap, the following diagrams are provided.



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Experimental workflow for Bi-Sb phase diagram determination.



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Concept of the miscibility gap in the Bi-Sb system.

Conclusion

The Bismuth-Antimony system, while appearing simple at first glance, demonstrates the complex thermodynamic behaviors that can arise in binary alloys. The confirmation of the miscibility gap at lower temperatures is crucial for understanding the material's properties and for the design of Bi-Sb based thermoelectric and other advanced materials. The experimental protocols outlined in this guide, particularly long-term annealing followed by XRD analysis, are essential for accurately delineating the solvus curve. The provided quantitative data serves as a valuable reference for researchers and engineers working with this important alloy system.

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